

# Azide MegaStokes 735: Application Notes and Protocols for Studying Protein-Protein Interactions

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Azide MegaStokes 735 is a versatile, near-infrared (NIR) fluorescent dye functionalized with an azide group. Its large Stokes shift, excellent photostability, and biocompatibility make it an ideal tool for studying protein-protein interactions (PPIs) in complex biological systems. The azide moiety allows for its specific and covalent attachment to proteins of interest via coppercatalyzed azide-alkyne cycloaddition (CuAAC), a highly efficient and bioorthogonal "click chemistry" reaction. This document provides detailed application notes and protocols for utilizing Azide MegaStokes 735 in Förster Resonance Energy Transfer (FRET), photocrosslinking, and fluorescence polarization (FP) assays to elucidate the intricacies of protein interactions.

### **Properties of Azide MegaStokes 735**

A clear understanding of the spectral properties of Azide MegaStokes 735 is crucial for designing and executing successful experiments.



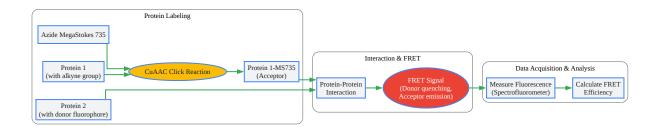
Property	Value	Reference
Excitation Wavelength (λex)	586 nm (in ethanol)	[1]
Emission Wavelength (λem)	735 nm (in ethanol)	[1]
Molar Absorbance	50,000 M <sup>-1</sup> cm <sup>-1</sup>	[1]
Stokes Shift	149 nm	[1]
Reactive Group	Azide (-N₃)	[1]
Solubility	Water, Ethanol, DMF, DMSO	[1]

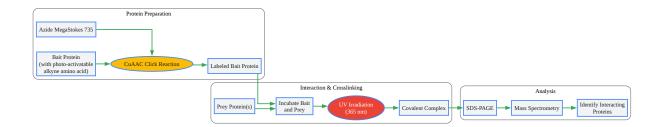
## Application 1: Förster Resonance Energy Transfer (FRET)

FRET is a powerful technique to measure the distance between two fluorophores, and thus infer the proximity of two interacting proteins. The large Stokes shift of Azide MegaStokes 735 makes it an excellent FRET acceptor, minimizing spectral overlap with common donor fluorophores.

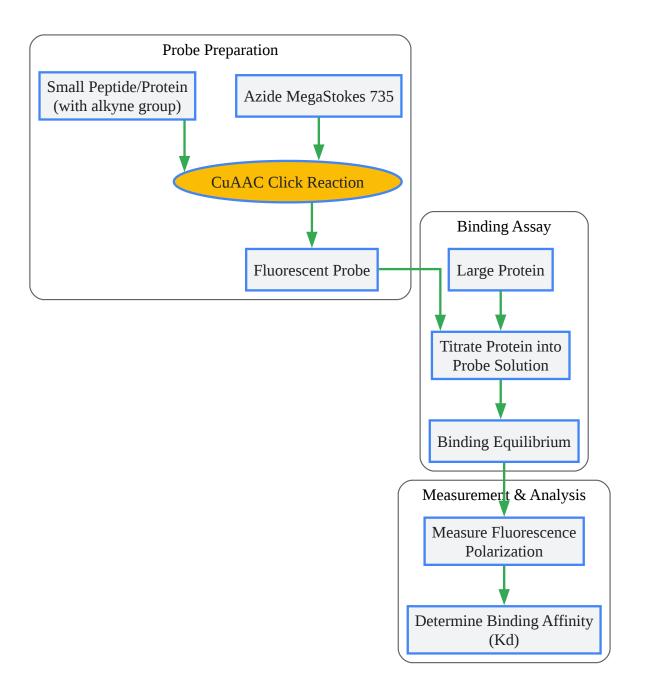
### **Experimental Workflow: FRET using Azide MegaStokes** 735



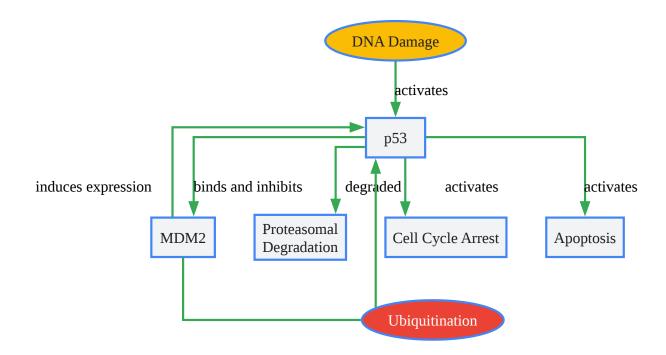




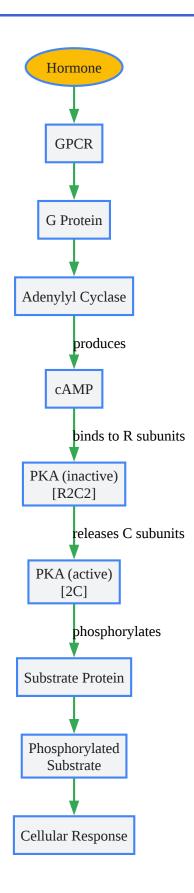












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### References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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